

# A Comparative Guide to Gibberellic Acid and Auxin in Promoting Fruit Growth

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## Compound of Interest

Compound Name: *Gibberellenic acid*

Cat. No.: *B602387*

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The manipulation of fruit development is a cornerstone of agricultural biotechnology and crop science. Among the arsenal of plant growth regulators, gibberellic acid (GA) and auxins stand out for their profound influence on fruit set, growth, and overall quality. This guide provides an objective comparison of their performance, supported by experimental data, detailed protocols, and an exploration of their underlying molecular signaling pathways.

## I. Quantitative Performance Comparison

The efficacy of gibberellic acid and auxin in promoting fruit growth is often species- and cultivar-dependent, with optimal concentrations and application times varying. The following tables summarize quantitative data from various studies on citrus, tomato, and strawberry, highlighting the distinct and sometimes synergistic effects of these two critical phytohormones.

### Table 1: Effect of Gibberellic Acid (GA<sub>3</sub>) and Naphthalene Acetic Acid (NAA) on Citrus Fruit Set and Yield

Treatment	Cultivar	Initial Fruit Set (%)	Horticultural Fruit Set (%)	Yield ( kg/tree )	Reference
Control	Hamlin Orange	4.88	0.39	-	<a href="#">[1]</a>
NAA (2.5 ppm)	Hamlin Orange	6.89	1.09	-	<a href="#">[1]</a>
GA <sub>3</sub> (50 ppm)	Hamlin Orange	10.02	1.69	-	<a href="#">[1]</a>
Control	Washington Navel Orange	-	-	65.33	<a href="#">[2]</a> <a href="#">[3]</a>
GA <sub>3</sub> (20 ppm)	Washington Navel Orange	-	-	75.67	
NAA (25 ppm)	Washington Navel Orange	-	-	78.33	
GA <sub>3</sub> (20 ppm) + NAA (25 ppm)	Washington Navel Orange	-	-	85.33	
Control	Kinnow Mandarin	71.91 (drop %)	28.09 (retention %)	91.99	
2,4-D (20 ppm)	Kinnow Mandarin	-	84.80 (set %)	91.99	
GA <sub>3</sub> (50 ppm)	Kinnow Mandarin	-	-	-	

Note: 2,4-D is a synthetic auxin. Data from different studies are presented for comparative purposes.

## Table 2: Effect of Gibberellic Acid (GA<sub>3</sub>) and Auxin on Tomato Fruit Growth

Treatment	Cultivar	Fruit Weight (g)	Fruit Diameter (cm)	Reference
Pollinated Control	Micro-Tom	~1.5	~1.2	
GA <sub>3</sub>	Micro-Tom	~0.8	~0.9	
2,4-D (Auxin)	Micro-Tom	~1.2	~1.1	
GA <sub>3</sub> + 2,4-D	Micro-Tom	~1.4	~1.2	
Control	BARI Hybrid Tomato-8	-	-	
4-CPA + GA <sub>3</sub>	BARI Hybrid Tomato-8	Increased	Increased	

Note: 4-CPA is a synthetic auxin. The study on BARI Hybrid Tomato-8 noted a synergistic effect on fruit size without providing specific quantitative values in the abstract.

**Table 3: Effect of Gibberellic Acid (GA<sub>3</sub>) and Auxin on Strawberry Fruit Characteristics**

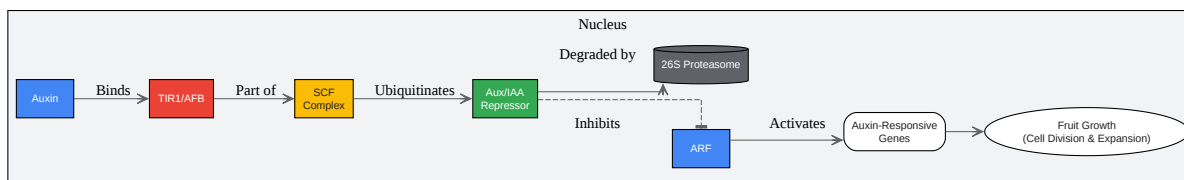
Treatment	Cultivar	Fruit Weight (g)	Fruit Shape (Length/Width Ratio)	Reference
Control	Camarosa	-	-	
GA <sub>3</sub> (50 ppm)	Camarosa	Increased	-	
Control	Woodland Strawberry	-	~1.0	
NAA	Woodland Strawberry	-	~0.8 (Rounder)	
GA <sub>3</sub>	Woodland Strawberry	-	~1.3 (Longer)	

## II. Signaling Pathways and Crosstalk

Gibberellic acid and auxin regulate fruit growth through distinct yet interconnected signaling pathways. Their interaction is a critical determinant of final fruit size and shape.

### Auxin Signaling Pathway

Auxin perception and signaling are primarily mediated by the TIR1/AFB F-box proteins, which are part of an SCF E3 ubiquitin ligase complex. In the absence of auxin, Aux/IAA transcriptional repressors bind to and inhibit Auxin Response Factors (ARFs), preventing the transcription of auxin-responsive genes. When auxin is present, it acts as a molecular glue, promoting the interaction between TIR1/AFB and Aux/IAA proteins. This leads to the ubiquitination and subsequent degradation of the Aux/IAA repressors by the 26S proteasome. The degradation of Aux/IAA proteins liberates ARFs, allowing them to activate the transcription of genes involved in cell division, expansion, and differentiation, thereby promoting fruit growth.



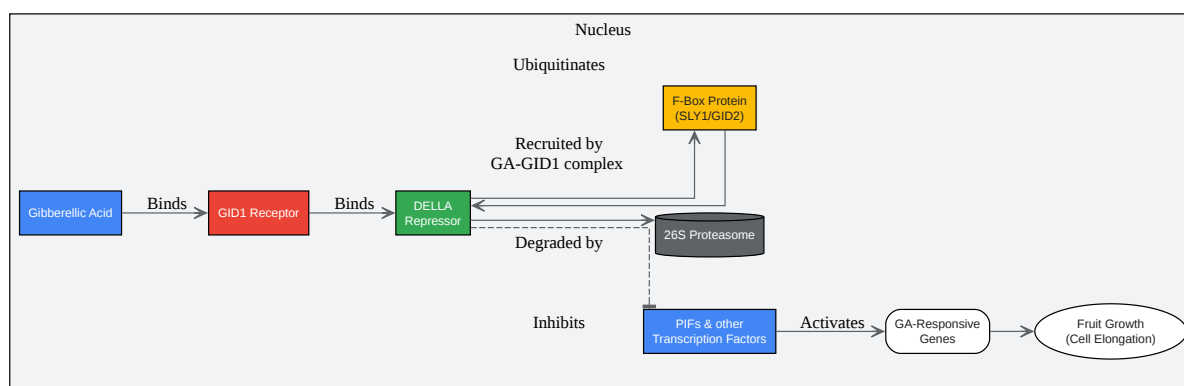
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*Auxin Signaling Pathway in Fruit Development.*

### Gibberellic Acid Signaling Pathway

The GA signaling pathway is regulated by a derepression mechanism. In the absence of GA, DELLA proteins, a family of nuclear-localized transcriptional regulators, bind to and inactivate transcription factors (e.g., PIFs) that promote growth. When GA levels rise, GA binds to its receptor, GID1. This GA-GID1 complex then interacts with DELLA proteins, leading to a

conformational change that promotes the binding of an F-box protein (e.g., SLY1/GID2) and subsequent ubiquitination and degradation of DELLA proteins by the 26S proteasome. The removal of DELLA repressors allows the downstream transcription factors to activate GA-responsive genes, which are involved in cell elongation and division, thus contributing to fruit growth.



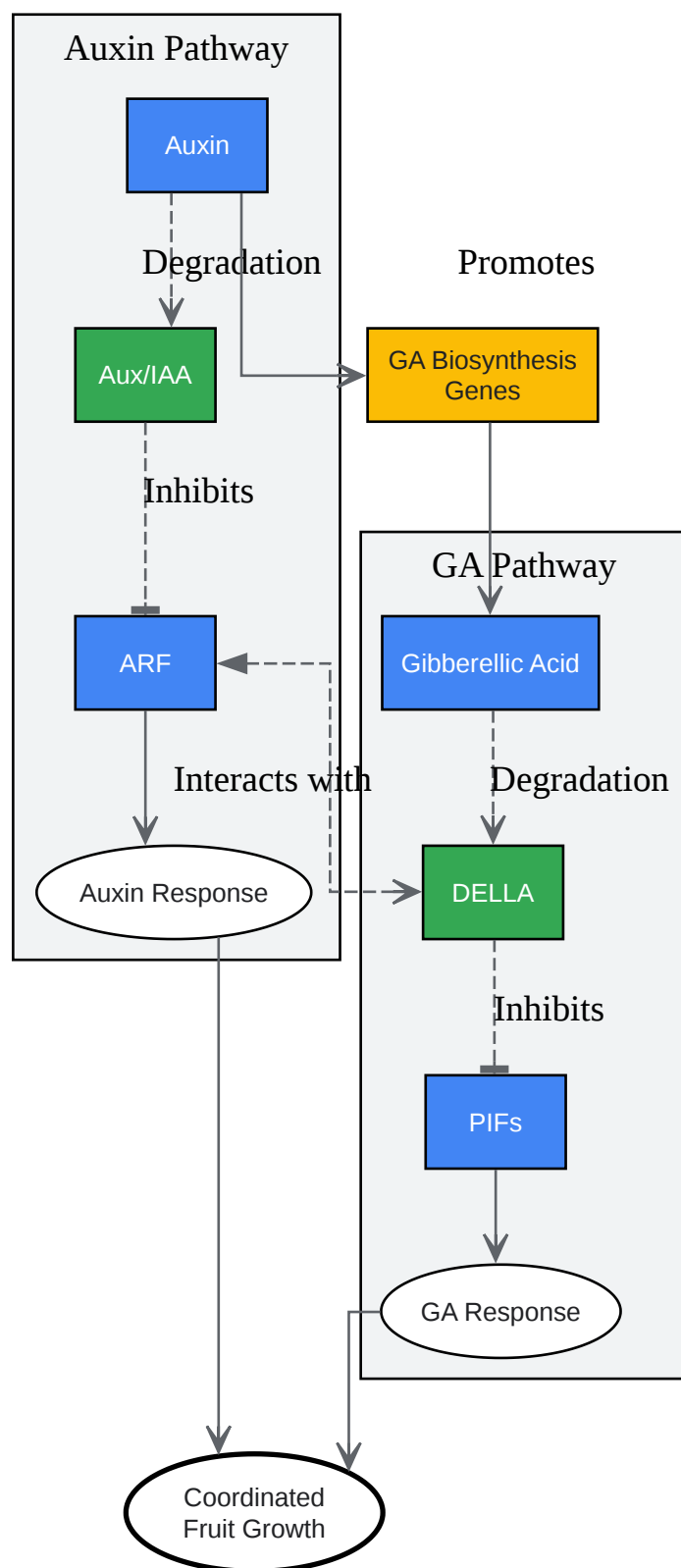
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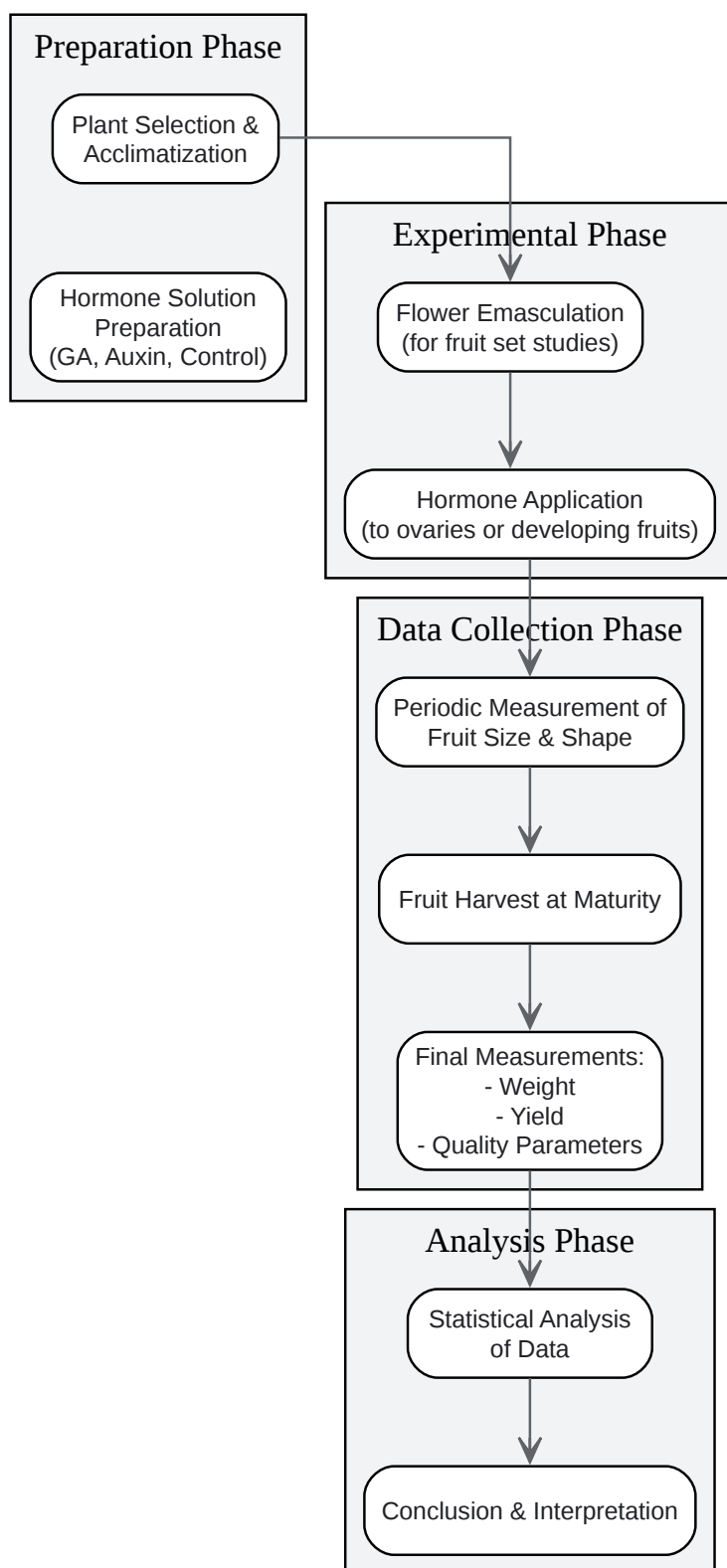
### *Gibberellic Acid Signaling Pathway.*

## Crosstalk between Auxin and Gibberellic Acid Signaling

Auxin and GA signaling pathways are intricately linked. A key point of interaction is the influence of auxin on GA biosynthesis; auxin can upregulate the expression of GA biosynthetic genes, leading to increased levels of active GAs. Furthermore, there is evidence of direct protein-protein interactions between components of the two pathways. For instance, DELLA proteins can physically interact with Aux/IAA proteins and ARFs, creating a complex regulatory

node that fine-tunes the expression of genes responsive to both hormones. This crosstalk is essential for the coordinated regulation of cell division and expansion during fruit development.





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## References

- 1. marz.kau.edu.sa [marz.kau.edu.sa]
- 2. ejoh.journals.ekb.eg [ejoh.journals.ekb.eg]
- 3. researchgate.net [researchgate.net]
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